

Ascorbyl Glucoside: A Comprehensive Technical Guide to pH Stability

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Compound of Interest

Compound Name: **Ascorbyl Glucoside**

Cat. No.: **B590808**

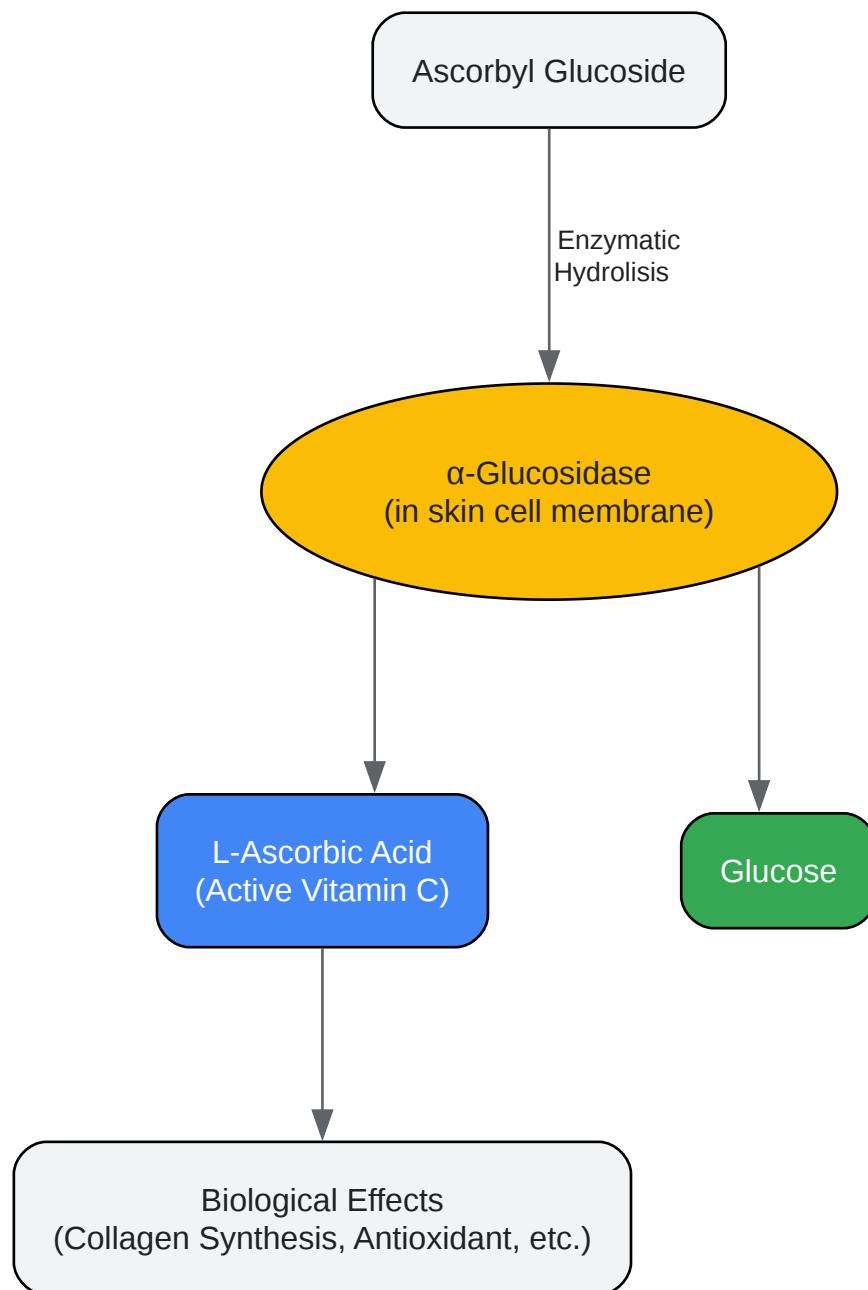
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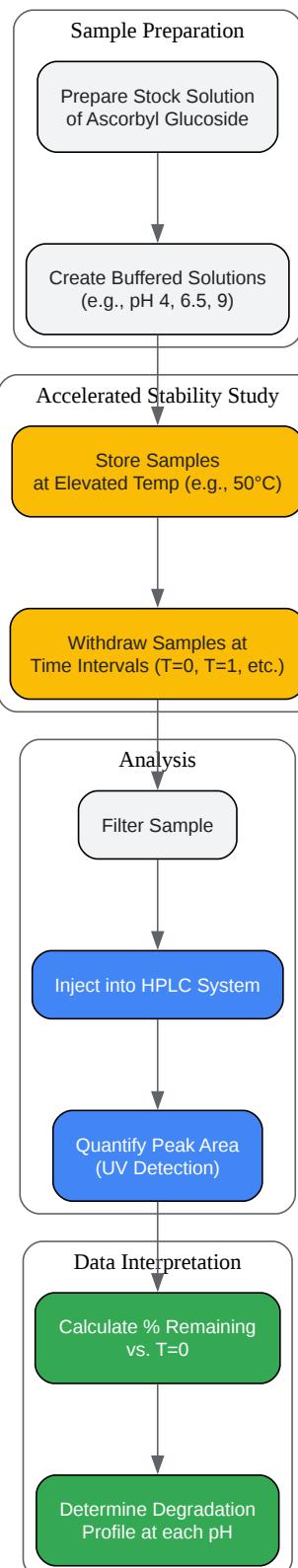
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the stability profile of **Ascorbyl Glucoside**, a widely utilized stabilized derivative of Vitamin C, with a core focus on its performance at different pH levels. The following sections detail its mechanism of action, quantitative stability data, factors influencing its degradation, and standardized experimental protocols for its evaluation.

Mechanism of Action: Pro-Drug Activation

Ascorbyl Glucoside is a pro-drug that requires enzymatic hydrolysis to become biologically active. In the skin, the enzyme α -glucosidase, present in the cell membranes of keratinocytes and fibroblasts, cleaves the glucose molecule from the ascorbic acid moiety. This process releases L-ascorbic acid, the pure, active form of Vitamin C, directly into the skin cells. This gradual conversion ensures a sustained release of Vitamin C, enhancing its efficacy for antioxidant protection, collagen synthesis, and skin brightening.^[1]



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References

- 1. Ascorbyl Glucoside: A Stable and Effective Skincare Ingredient with Multiple Efficacy _Chemicalbook [chemicalbook.com]
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